AM-8123: A Comprehensive Technical Guide on its Mechanism of Action

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Compound of Interest

Compound Name: *AM-8123*

Cat. No.: *B12415121*

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Abstract

AM-8123 is a potent and selective small-molecule agonist of the apelin receptor (APJ), a G-protein coupled receptor with significant therapeutic potential in cardiovascular diseases.[1][2][3] This technical guide provides an in-depth analysis of the mechanism of action of **AM-8123**, detailing its molecular interactions, downstream signaling cascades, and physiological effects. The document includes a compilation of quantitative pharmacological data, detailed experimental methodologies, and visual representations of key pathways to facilitate a comprehensive understanding for researchers and drug development professionals.

Introduction to the Apelinergic System and AM-8123

The apelinergic system, comprising the apelin receptor (APJ) and its endogenous peptide ligands (e.g., apelin, ELA/toddler), is a critical regulator of cardiovascular homeostasis.[4][5] It plays a pivotal role in modulating vascular tone, cardiac contractility, and fluid balance.[4] Dysregulation of this system is implicated in the pathophysiology of heart failure and hypertension.[4][5] **AM-8123** is an orally active, non-peptidic agonist of the APJ receptor

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developed to overcome the therapeutic limitations of native apelin, such as its short half-life.[2][6][7]

Molecular Mechanism of Action

AM-8123 functions as a selective agonist at the apelin receptor.[1] Its mechanism is characterized by its ability to mimic the C-terminal portion of the endogenous ligand apelin-13, thereby activating the receptor.[3][8]

Receptor Binding and Activation

AM-8123 binds to the human APJ receptor with low nanomolar affinity.[7] Molecular modeling suggests that **AM-8123** acts as a mimetic of the C-terminal end of apelin-13 through key interactions within the receptor's binding pocket:

- Region 1: The methylpyrimidine ring of **AM-8123** inserts into a subpocket, mimicking the side chain of Met11 in apelin-13.[8]
- Region 2: The sulfonamide and triazole groups interact with key residues, analogous to the carbonyl group of Met11 and the carboxyl group of Phe13 in apelin-13.[8]
- Region 3: The dimethoxyphenyl group mimics the phenyl ring of Phe13 in apelin-13.[8]

This binding event triggers a conformational change in the APJ receptor, initiating downstream signaling.

Quantitative Pharmacology

The potency and efficacy of **AM-8123** have been characterized through various in vitro assays. The following tables summarize the key quantitative data.

Table 1: In Vitro Potency of **AM-8123**

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Assay	Parameter	Value	Species
Forskolin-stimulated cAMP Production Inhibition	pEC50	9.44	Human
Gα Protein Activation (GTPγS Binding)	pEC50	8.95	Human
ERK Phosphorylation	log EC50	-9.30 ± 0.09	CHO cells overexpressing hAPJ
AKT Phosphorylation	log EC50	-8.98 ± 0.07	CHO cells overexpressing hAPJ

Data sourced from ProbeChem and JCI Insight.[8][9]

Table 2: Comparative In Vitro Potency of Apelin Receptor Agonists

Compound	Assay	Parameter	Value
AM-8123	ERK Phosphorylation	log EC50	-9.30 ± 0.09
pyr-apelin-13	ERK Phosphorylation	log EC50	-8.06 ± 0.15
AM-8123	AKT Phosphorylation	log EC50	-8.98 ± 0.07
pyr-apelin-13	AKT Phosphorylation	log EC50	-7.67 ± 0.05
AMG 986 (Azelaprag)	Forskolin-stimulated cAMP Production Inhibition	pEC50	9.64
AMG 986 (Azelaprag)	Gα Protein Activation (GTPγS Binding)	pEC50	9.54

Data sourced from JCI Insight and ProbeChem.[8][9]

Downstream Signaling Pathways

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AM-8123 is a balanced agonist, activating both G-protein dependent and β-arrestin mediated signaling pathways.[8]

G-Protein Signaling

Upon activation by **AM-8123**, the APJ receptor couples to inhibitory G-proteins (Gαi/o). This leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels.[6][7][9] This G-protein activation is a key component of its mechanism.[6][7][9]

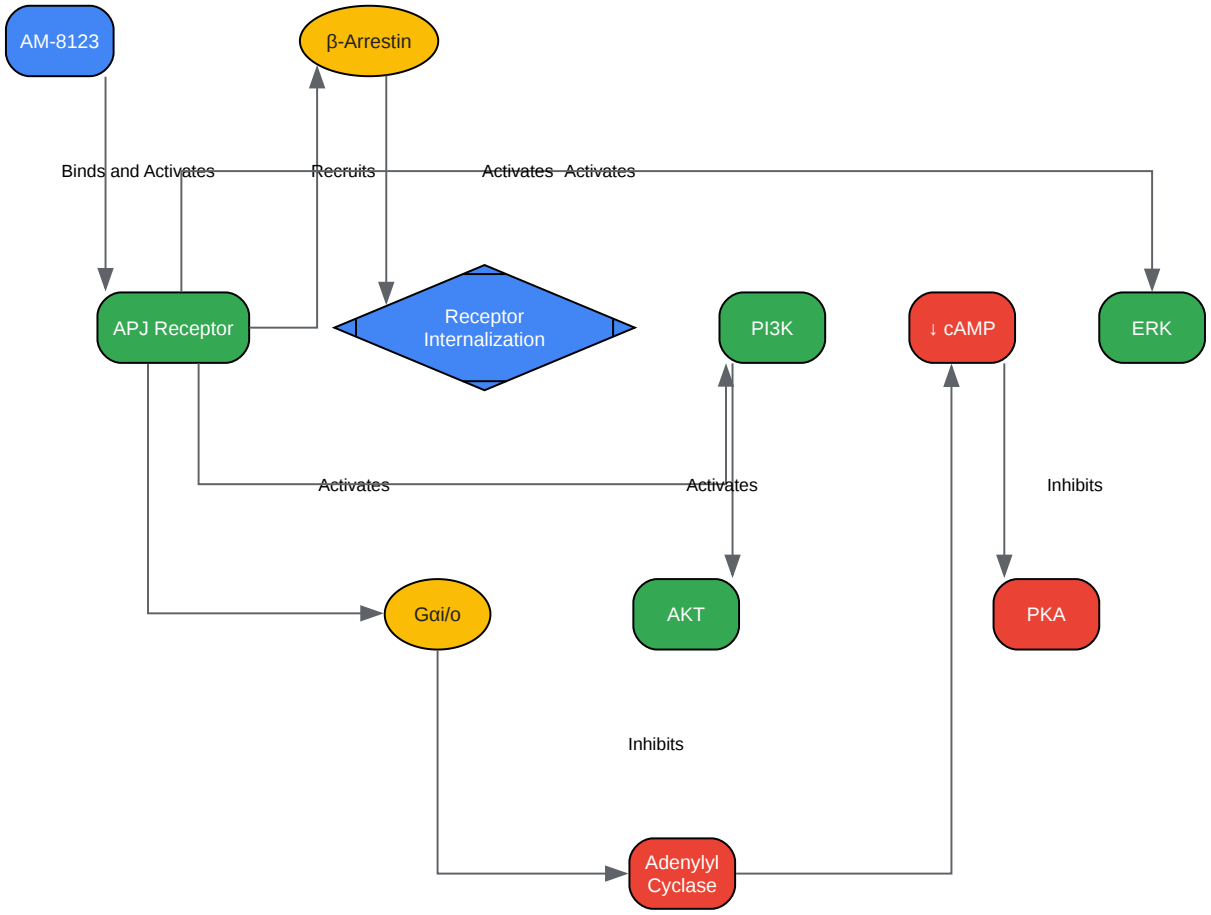
β-Arrestin Recruitment and Receptor Internalization

AM-8123 induces the recruitment of β-arrestin to the APJ receptor.[8] Treatment of APJ-expressing cells with 100 nM **AM-8123** leads to a rapid translocation of β-arrestin from the cytoplasm to the plasma membrane.[7][8] Subsequently, the APJ/β-arrestin complexes internalize into the cytosol, forming intracellular vesicles within 30 minutes.[8]

Kinase-Related Signaling Pathways

Activation of the APJ receptor by **AM-8123** also stimulates kinase-related signaling pathways, notably the ERK (extracellular signal-regulated kinase) and AKT (protein kinase B) pathways.[4][8] Chronic administration of **AM-8123** in vivo has been shown to increase ERK phosphorylation and show a trend towards increased AKT phosphorylation in left ventricular cardiac tissue.[2][4][8][10] Both **AM-8123** and the endogenous ligand pyr-apelin-13 have been shown to induce ERK phosphorylation in human umbilical vein endothelial cells (HUVECs).[4][8]

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Figure 1: **AM-8123** Signaling Pathways

Experimental Protocols

The following are detailed methodologies for key experiments used to characterize the mechanism of action of **AM-8123**.

cAMP Inhibition Assay

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Objective: To measure the ability of **AM-8123** to inhibit forskolin-stimulated cAMP production.

Methodology:

- Cells expressing the human apelin receptor are seeded in appropriate assay plates and cultured.
- The cells are then treated with varying concentrations of **AM-8123**.
- Forskolin is added to all wells (except for the negative control) to stimulate adenylyl cyclase and induce cAMP production.
- The reaction is stopped, and the intracellular cAMP levels are measured using a suitable detection kit, such as a competitive immunoassay with a fluorescent or luminescent readout.
- The concentration-response curve is plotted, and the pEC50 value is calculated.

GTPγS Binding Assay

Objective: To measure the activation of Gα proteins by the APJ receptor upon stimulation with **AM-8123**.

Methodology:

- Cell membranes expressing the human APJ receptor are prepared.
- The membranes are incubated with varying concentrations of **AM-8123** in the presence of [35S]GTPγS, a non-hydrolyzable analog of GTP.
- Upon receptor activation, the associated Gα subunit exchanges GDP for [35S]GTPγS.
- The reaction is terminated, and the bound [35S]GTPγS is separated from the unbound nucleotide, typically by filtration.
- The amount of bound radioactivity is quantified using a scintillation counter.
- The concentration-response curve is generated, and the pEC50 value is determined.

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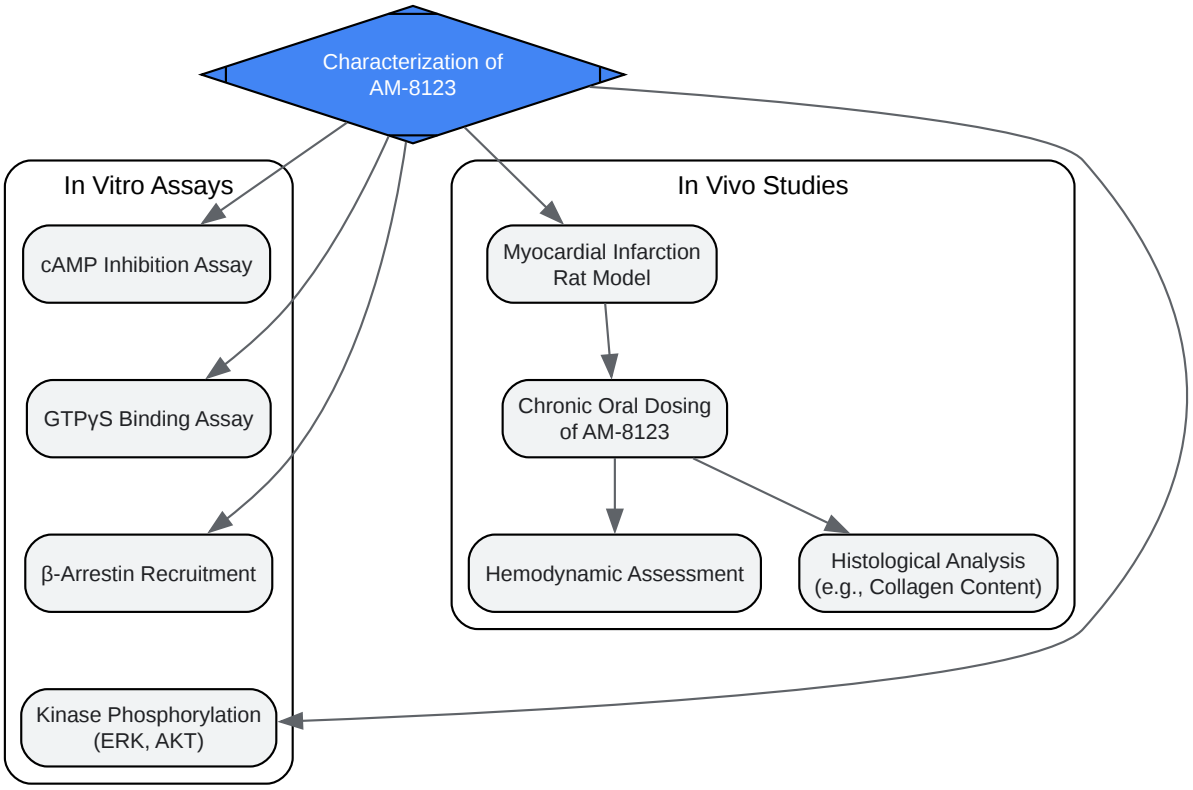
β-Arrestin Recruitment Assay

Objective: To visualize and quantify the recruitment of β-arrestin to the APJ receptor following agonist stimulation.

Methodology:

- U2OS cells stably expressing C-terminal GFP-tagged β-arrestin are transiently transfected with a hemagglutinin (HA)-tagged APJ receptor using a BacMam system.[8]
- The cells are treated with **AM-8123** (e.g., 100 nM).[8]
- The translocation of β-arrestin-GFP from the cytoplasm to the plasma membrane is monitored over time using confocal microscopy.
- The APJ receptor can be visualized by staining with an Alexa Fluor 594-conjugated anti-HA antibody.[8]
- Dose-dependent recruitment can be quantified using assays like PathHunter® β-arrestin recruitment assay.

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Figure 2: Experimental Workflow for **AM-8123** Characterization

In Vivo Pharmacology and Therapeutic Implications

In preclinical models of heart failure, **AM-8123** has demonstrated beneficial cardiovascular effects. Chronic oral administration of **AM-8123** in a rat model of myocardial infarction resulted in a sustained improvement in systolic function.[7][11] Furthermore, it has been shown to reduce myocardial collagen content, suggesting anti-fibrotic effects.[5][11][12] These findings highlight the potential of **AM-8123** as a therapeutic agent for heart failure.[1][12]

Conclusion

AM-8123 is a potent, selective, and orally bioavailable small-molecule agonist of the apelin receptor. Its mechanism of action involves mimicking the endogenous ligand apelin-13 to

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activate the APJ receptor, leading to the inhibition of cAMP production, recruitment of β-arrestin, and activation of pro-survival kinase signaling pathways such as ERK and AKT. The comprehensive data presented in this guide underscore the well-characterized mechanism of **AM-8123** and support its further investigation as a potential therapeutic for cardiovascular diseases, particularly heart failure.

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